

Navigating the Disposal of RO3201195: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: RO3201195

Cat. No.: B1678687

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This document provides essential guidance on the proper disposal procedures for **RO3201195**, a selective p38 MAP kinase inhibitor identified as S-[5-Amino-1-(4-fluorophenyl)-1H-pyrazol-4-yl]-[3-(2,3-dihydroxypropoxy)phenyl]-methanone. This information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

While a specific Safety Data Sheet (SDS) for **RO3201195** is not publicly available, the following procedures are based on best practices for the disposal of similar chemical compounds, including pyrazole derivatives and fluorinated aromatic compounds. It is imperative to treat **RO3201195** as a hazardous waste and follow all institutional and local regulations.

Key Disposal Principles

Proper disposal of **RO3201195** is crucial to prevent environmental contamination and ensure personnel safety. The fundamental principle is to manage it as a hazardous chemical waste.

Do not dispose of **RO3201195** down the drain or in regular trash.^[1]

Instead, adhere to the following step-by-step protocol for its collection and disposal.

Experimental Protocol: Waste Disposal

This protocol outlines the standard operating procedure for the collection and disposal of **RO3201195** waste in a laboratory setting.

1. Waste Segregation and Collection:

- Designate a specific, clearly labeled, and chemically compatible waste container for **RO3201195** waste. High-density polyethylene (HDPE) containers are generally suitable.^[1]
- The container must be in good condition with a secure, leak-proof lid.^[1]
- Collect all materials contaminated with **RO3201195**, including unused compound, solutions, contaminated personal protective equipment (PPE) such as gloves and weighing boats, and any spill cleanup materials, in this designated container.

2. Labeling of Hazardous Waste:

- Clearly label the waste container with the words "Hazardous Waste".^{[1][2]}
- The label must include the full chemical name: "S-[5-Amino-1-(4-fluorophenyl)-1H-pyrazol-4-yl]-[3-(2,3-dihydroxypropoxy)phenyl]-methanone" and the identifier "**RO3201195**".^[1]
- If the waste is a mixture, list all components and their approximate percentages.^[1]

3. Storage of Waste:

- Store the hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area (SAA).^[1]
- Ensure the container is kept closed except when adding waste.^[3]
- Store incompatible waste types separately to prevent accidental reactions.^[3]

4. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.^[1]
- Provide the EHS department with accurate information about the waste as detailed on the container's label.^[1]
- Your institution's EHS department will handle the transportation and final disposal through a licensed hazardous waste disposal facility.^[1]

Data Presentation

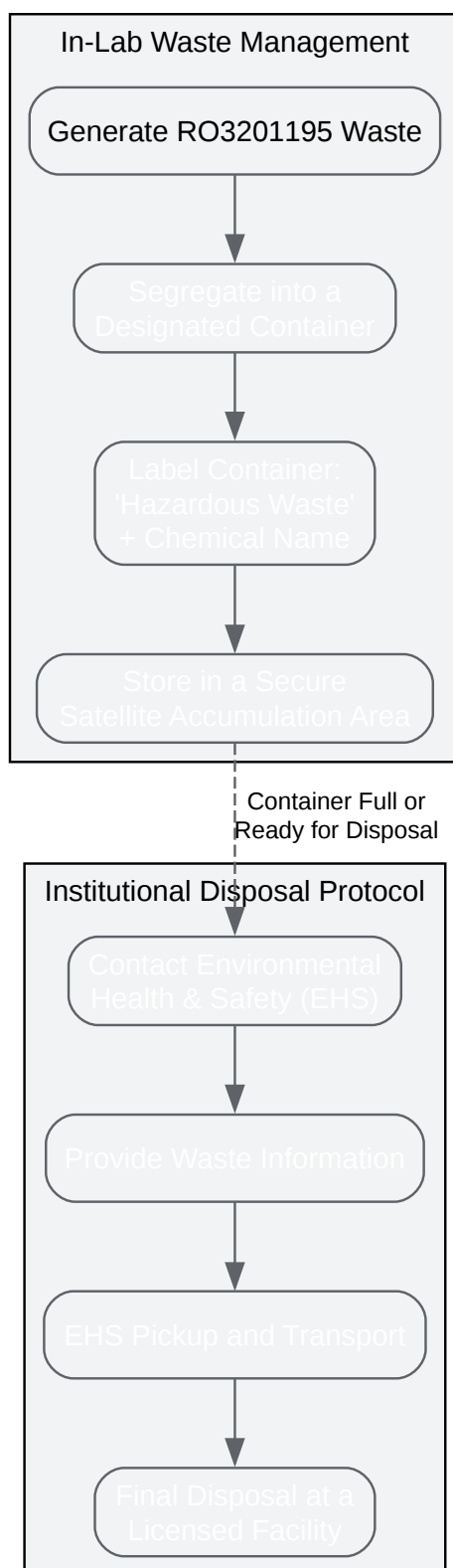
As no specific quantitative data for the disposal of **RO3201195** was found, the following table provides general regulatory limits for hazardous waste accumulation that are important for

laboratory compliance.

Parameter	Regulatory Guideline	Reference
Satellite Accumulation Area (SAA) Volume Limit	≤ 55 gallons of non-acutely hazardous waste	[1]
Acutely Hazardous Waste (P-listed) Quantity Limit	≤ 1 quart (liquid) or 1 kg (solid)	[1]
pH for Aqueous Corrosive Waste	≤ 2 or ≥ 12.5	[1]
Flash Point for Ignitable Liquid Waste	< 140°F (60°C)	[1]

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **RO3201195** in a laboratory setting.



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Workflow for the Disposal of **RO3201195**

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